

Cyclohexanethiol molecular weight and chemical formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexanethiol

Cat. No.: B074751

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An In-depth Technical Guide to **Cyclohexanethiol**: Molecular Weight and Chemical Formula

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides a detailed overview of the molecular weight and chemical formula of **cyclohexanethiol**, a compound of interest in various synthetic applications.

Quantitative Data Summary

Cyclohexanethiol is a sulfur-containing organic compound with a distinct chemical structure. The key quantitative data for this molecule are summarized in the table below for straightforward reference and comparison.

Property	Value	Source
Chemical Formula	C ₆ H ₁₂ S	[1] [2] [3] [4]
C ₆ H ₁₁ SH	[3] [5] [6] [7]	
Molecular Weight	116.224 g/mol	[1] [2]
116.22 g/mol	[3] [4] [5] [6]	

Note: The chemical formula can be represented as C₆H₁₂S to denote the total atomic composition or as C₆H₁₁SH to explicitly indicate the presence of the thiol (-SH) functional

group. The minor variation in molecular weight values is attributable to differences in the rounding of atomic masses.

Experimental Protocols

The determination of the molecular weight and chemical formula of a compound like **cyclohexanethiol** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry:

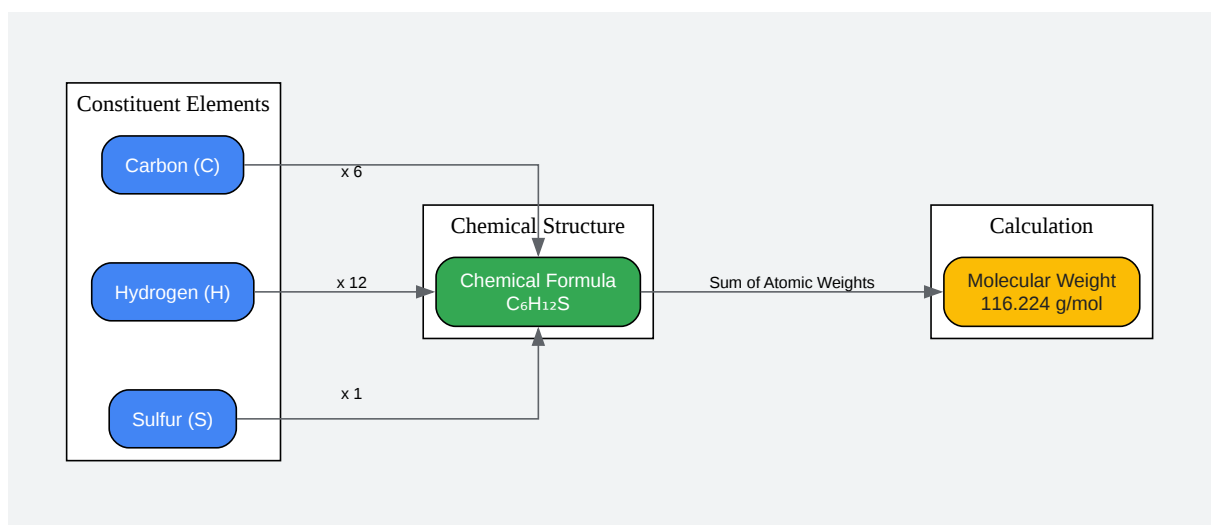
- **Sample Ionization:** A sample of **cyclohexanethiol** is introduced into the mass spectrometer, where it is ionized, typically by electron ionization (EI).
- **Mass-to-Charge Ratio Measurement:** The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio.
- **Molecular Ion Peak Identification:** The peak with the highest m/z value in the mass spectrum generally corresponds to the molecular ion (M^+), from which the molecular weight is determined.

Elemental Analysis:

- **Combustion:** A precisely weighed sample of **cyclohexanethiol** is combusted in a furnace in the presence of excess oxygen.
- **Gas Separation and Detection:** The combustion products (carbon dioxide, water, and sulfur dioxide) are separated by gas chromatography and quantified using a thermal conductivity detector.
- **Empirical Formula Calculation:** The masses of the combustion products are used to calculate the percentage composition of carbon, hydrogen, and sulfur in the original sample, which in turn is used to determine the empirical formula. The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular formula from its constituent elements and calculating the molecular weight.



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Diagram illustrating the derivation of the molecular weight from the chemical formula.

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- To cite this document: BenchChem. [Cyclohexanethiol molecular weight and chemical formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074751#cyclohexanethiol-molecular-weight-and-chemical-formula]

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